

Theoretical and computational studies of 9-Methoxyacridine

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Compound of Interest

Compound Name: 9-Methoxyacridine

CAS No.: 10228-90-7

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An In-depth Technical Guide to the Theoretical and Computational Analysis of **9-Methoxyacridine**

Abstract

This technical guide provides a comprehensive exploration of **9-Methoxyacridine**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. We bridge the gap between experimental observation and theoretical prediction, offering a detailed framework for its study. This document outlines the common synthetic and spectroscopic characterization techniques and provides an in-depth protocol for computational analysis using Density Functional Theory (DFT) and Time-Dependent DFT (TD-DFT). By correlating calculated molecular geometries, electronic properties, and spectroscopic data with experimental findings, we aim to provide researchers, scientists, and drug development professionals with a robust understanding of **9-Methoxyacridine**'s structure-property relationships. The guide further delves into the practical applications of this molecule, including its role as a DNA intercalator and a foundational scaffold for antimalarial agents, thereby illustrating the synergy between computational chemistry and applied science.

Introduction: The Significance of the Acridine Scaffold

Acridine and its derivatives represent a class of nitrogen-containing heterocyclic compounds that have garnered substantial attention for over a century. Their planar, tricyclic structure allows them to intercalate between the base pairs of DNA, a mechanism that is the foundation for their broad range of biological activities.^{[1][2]} This interaction disrupts DNA replication and transcription, leading to applications as antibacterial, antimalarial, and antineoplastic agents.^[1] ^[2] Notable examples include the antimalarial drug quinacrine and the antileukemic agent amsacrine.^[3]

9-Methoxyacridine serves as a crucial intermediate and a subject of study in its own right. The methoxy group at the 9-position is a key functional handle; it is a good leaving group, facilitating nucleophilic substitution reactions to create a diverse library of 9-substituted acridine derivatives.^{[4][5]} Furthermore, the electronic properties conferred by the methoxy group influence the molecule's photophysics, making it and its derivatives valuable as fluorescent probes for studying biological systems, such as monitoring pH changes in cellular compartments.^{[6][7][8]}

This guide provides a dual perspective: the experimental characterization that provides tangible data and the computational analysis that offers a molecular-level interpretation of that data. We will explore how modern computational techniques, specifically DFT and TD-DFT, can be used to predict and understand the geometric, electronic, and spectroscopic properties of **9-Methoxyacridine**, thereby accelerating research and development.

Synthesis and Spectroscopic Characterization

A foundational understanding of **9-Methoxyacridine** begins with its synthesis and empirical characterization. The most common synthetic routes involve the modification of a pre-formed acridine core.

General Synthesis Protocol

A widely used method for generating 9-substituted acridines involves the nucleophilic substitution of 9-chloroacridine or its derivatives. The synthesis of **9-methoxyacridine** can be achieved from its corresponding 9-chloro precursor. While the search results provide more

extensive details on using 9-chloro-2-methoxyacridine to synthesize other derivatives[2][3], a general approach involves reacting the chloroacridine with sodium methoxide in methanol.

Experimental Protocol: Synthesis of 9-Substituted Acridines (General Example)

This protocol describes a general method for the synthesis of 9-anilinoacridine derivatives from a 9-chloroacridine precursor, which illustrates the reactivity of the 9-position.

- **Reactant Preparation:** Dissolve the desired 9-chloroacridine derivative and the appropriate amine (e.g., 4-aminophenol) in a suitable solvent system, such as an ethanol-chloroform mixture.[2]
- **Acid Catalysis:** Add a catalytic amount of concentrated hydrochloric acid to the mixture to facilitate the reaction.[2]
- **Reaction:** Stir the mixture vigorously at room temperature for an extended period (e.g., 18 hours).[2]
- **Isolation:** Upon completion, the product often precipitates from the solution. The solid can be collected by filtration, washed with a cold solvent to remove unreacted starting materials, and dried under a vacuum.
- **Purification:** If necessary, the product can be further purified by recrystallization from a suitable solvent like methanol or ethanol to yield the final compound as its hydrochloride salt. [3][9]

Spectroscopic Characterization

Spectroscopy provides the experimental fingerprint of a molecule, confirming its identity and offering insights into its electronic structure. These experimental data are crucial for validating the results of computational models.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are used to determine the molecular structure. The chemical shifts (δ) of the protons and carbons in **9-Methoxyacridine** and its derivatives are characteristic of the acridine ring system and the specific substituents. For instance, in a

derivative like 1-[4-(2-Methoxyacridin-9-yloxy)phenyl]ethanone, the methoxy protons (s, 3H) typically appear around δ 3.82 ppm, while the aromatic protons of the acridine core resonate in the δ 7.0-8.5 ppm range.[3]

2.2.2. UV-Visible (UV-Vis) Absorption Spectroscopy

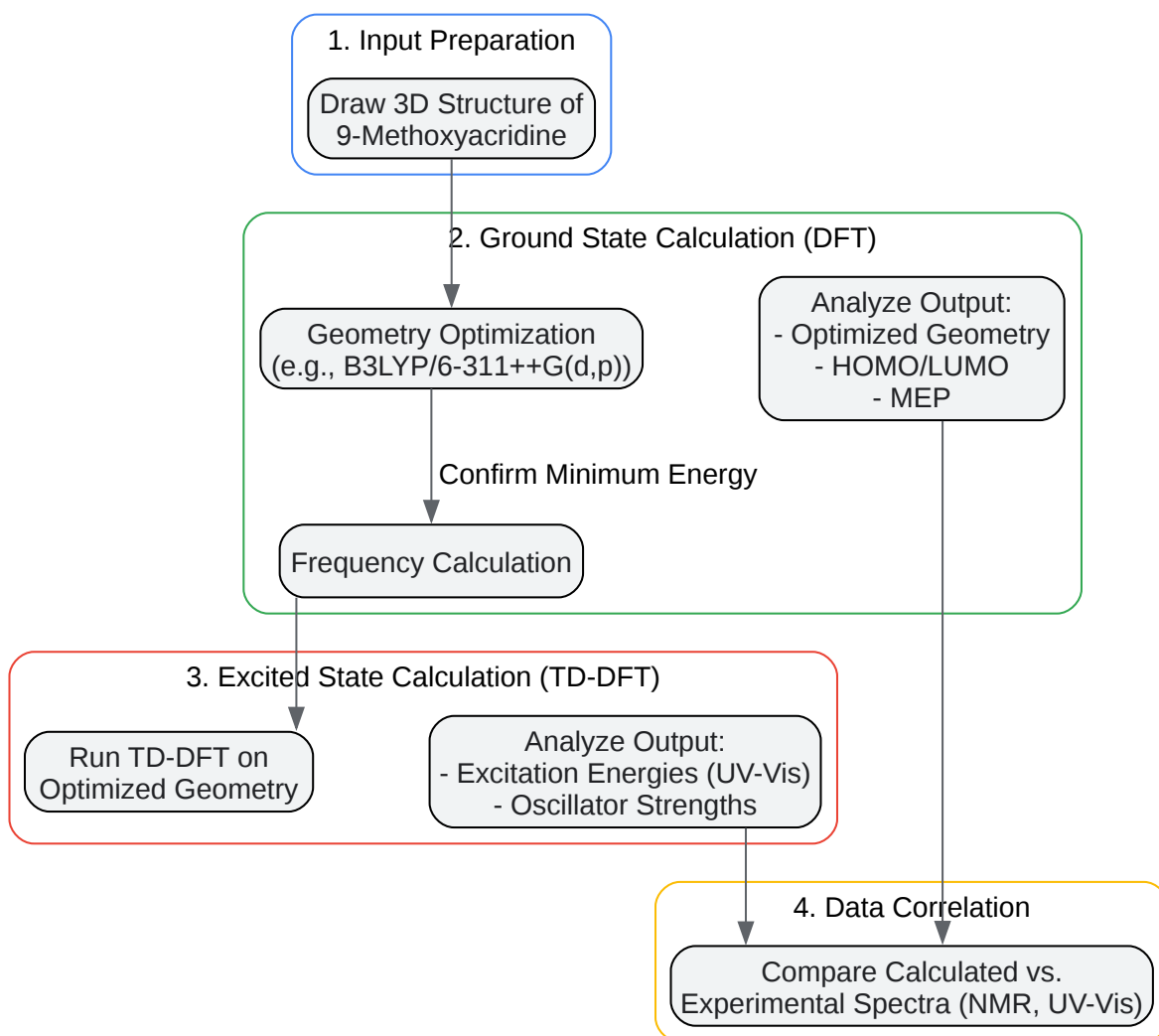
UV-Vis spectroscopy probes the electronic transitions within the molecule. Acridine derivatives exhibit characteristic absorption bands in the UV and visible regions. For example, 1-[4-(2-Methoxyacridin-9-yloxy)phenyl]ethanone in methanol shows multiple absorption maxima (λ_{max}) at 215, 254, 335, 351, 375, and 395 nm.[3] These absorptions correspond to $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ transitions within the conjugated aromatic system.

2.2.3. Fluorescence Spectroscopy

Many acridine derivatives are highly fluorescent. Fluorescence spectroscopy measures the light emitted from a molecule after it has absorbed light. 9-Amino-6-chloro-2-methoxyacridine (ACMA), a closely related compound, is a well-known fluorescent probe with excitation and emission maxima around 411 nm and 475 nm, respectively.[7] The fluorescence properties are highly sensitive to the molecular environment, which is why these compounds are often used as probes for pH or DNA binding.[6][7][10]

Computational Methodology: A Practical Guide

Computational chemistry provides a powerful lens to understand the behavior of molecules at an atomic level. Here, we outline a standard workflow for studying **9-Methoxyacridine** using DFT and TD-DFT.



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Caption: Computational workflow for analyzing **9-Methoxyacridine**.

Protocol: DFT and TD-DFT Analysis

This protocol provides a step-by-step guide for performing a computational study of **9-Methoxyacridine**.

Software: Gaussian 09/16 program package is a standard choice.[\[11\]](#)

- Structure Input:
 - Construct the 3D structure of **9-Methoxyacridine** using a molecular builder (e.g., GaussView, Avogadro). Perform an initial, rough geometry optimization using a molecular mechanics force field.
- Ground State Geometry Optimization:
 - Methodology Selection: The choice of functional and basis set is critical. The B3LYP hybrid functional combined with the 6-311++G(d,p) basis set offers a robust balance of accuracy and computational efficiency for organic molecules of this type.[\[11\]](#) B3LYP is well-regarded for its ability to accurately predict geometries and electronic properties. The large basis set ensures sufficient flexibility to describe the electron distribution.
 - Calculation: Perform a geometry optimization in the gas phase or with a solvent model (e.g., PCM for methanol or water) to find the lowest energy conformation of the molecule.
 - Keyword Example (Gaussian):`#p B3LYP/6-311++G(d,p) Opt`
- Vibrational Frequency Analysis:
 - Purpose: This step is essential to verify that the optimized geometry corresponds to a true energy minimum on the potential energy surface. A true minimum will have no imaginary frequencies.
 - Calculation: Perform a frequency calculation at the same level of theory used for the optimization.
 - Keyword Example (Gaussian):`#p B3LYP/6-311++G(d,p) Freq`
- Electronic Property Analysis (Post-Optimization):

- From the output of the optimized structure, analyze the Frontier Molecular Orbitals (HOMO and LUMO) and generate a Molecular Electrostatic Potential (MEP) map. These analyses provide insights into the molecule's reactivity and charge distribution.
- Excited State Calculation (TD-DFT):
 - Purpose: TD-DFT is used to calculate the vertical excitation energies, which correspond to the molecule's UV-Vis absorption spectrum.
 - Calculation: Using the optimized ground-state geometry, perform a TD-DFT calculation. Requesting a sufficient number of excited states (e.g., `nstates=10`) is recommended to capture the relevant transitions.
 - Keyword Example (Gaussian):`#p TD(NStates=10) B3LYP/6-311++G(d,p)`
- NMR Chemical Shift Calculation:
 - Purpose: To predict the ^1H and ^{13}C NMR spectra for comparison with experimental data.
 - Calculation: The Gauge-Independent Atomic Orbital (GIAO) method is the standard for reliable NMR predictions.
 - Keyword Example (Gaussian):`#p B3LYP/6-311++G(d,p) NMR=GIAO`

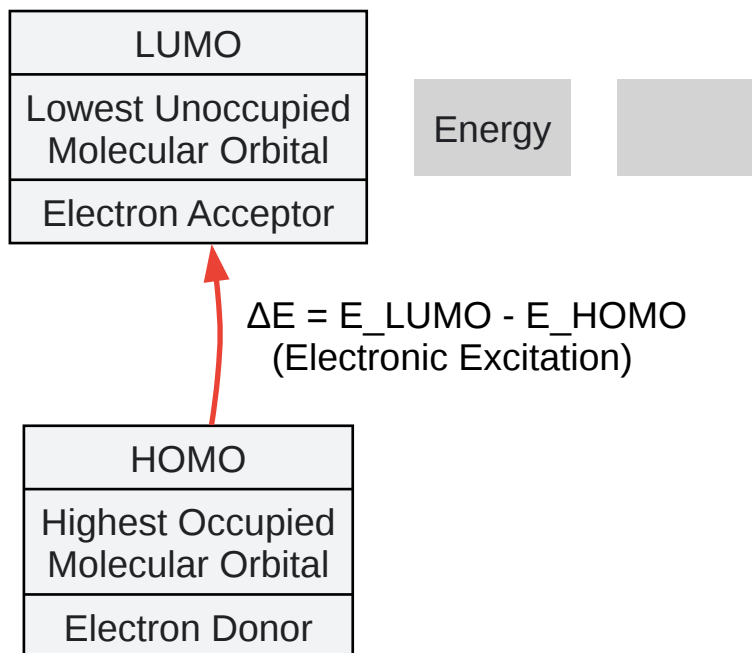
Theoretical Results and Correlation with Experimental Data

This section discusses the expected outcomes from the computational workflow and how they relate to empirical measurements.

Molecular Geometry

The DFT optimization will yield the most stable 3D structure of **9-Methoxyacridine**. Key parameters to analyze include the bond lengths and angles within the acridine core and the orientation of the methoxy group. The acridine core is expected to be nearly planar, a crucial feature for its ability to intercalate with DNA.

Electronic Properties



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Caption: HOMO-LUMO energy gap and electronic transitions.

- Frontier Molecular Orbitals (HOMO/LUMO): The HOMO represents the ability to donate an electron, while the LUMO represents the ability to accept an electron. The energy gap (ΔE) between the HOMO and LUMO is a critical parameter that correlates with the molecule's chemical reactivity and the energy of its lowest-energy electronic transition. For **9-Methoxyacridine**, both the HOMO and LUMO are expected to be delocalized π -orbitals distributed across the aromatic rings.
- Molecular Electrostatic Potential (MEP): The MEP map visualizes the charge distribution on the molecule's surface. Electron-rich regions (negative potential), such as around the nitrogen atom and oxygen atom, are susceptible to electrophilic attack. Electron-deficient regions (positive potential) are prone to nucleophilic attack. This information is invaluable for predicting how the molecule will interact with biological targets like DNA or enzymes.

Predicted vs. Experimental Spectra

The ultimate validation of a computational model comes from its ability to reproduce experimental data.

Table 1: Comparison of Experimental and Theoretical Spectroscopic Data (Hypothetical Data for Illustration)

Property	Experimental Value[3]	Calculated Value (B3LYP/6-311++G(d,p))
¹ H NMR (δ, ppm)		
H1, H8 (Acridine)	~8.2 ppm	Predicted Value
Methoxy Protons (-OCH ₃)	~3.8 ppm	Predicted Value
¹³ C NMR (δ, ppm)		
C9 (Acridine)	~157 ppm	Predicted Value
Methoxy Carbon (-OCH ₃)	~55 ppm	Predicted Value
UV-Vis λ _{max} (nm)	~395 nm	Predicted Value

Note: Experimental values are based on derivatives and serve as an estimate. Calculated values would be populated from the output of the described computational protocol.

The TD-DFT calculations will provide a series of excitation energies and corresponding oscillator strengths. The transitions with the largest oscillator strengths correspond to the most intense peaks in the experimental UV-Vis spectrum. A close match between the calculated λ_{max} and the experimental spectrum provides strong confidence in the computational model.

Applications and Field-Proven Insights

The true value of theoretical studies lies in their ability to explain and predict the behavior of molecules in real-world applications.

DNA Intercalation and Anticancer Activity

The planarity and electron distribution of **9-Methoxyacridine** and its derivatives, as determined by DFT, are central to their function as DNA intercalators. Computational docking studies can

be employed to model the non-covalent interactions (π -stacking, hydrogen bonds, electrostatic interactions) between the acridine molecule and DNA base pairs. These models can help explain the structure-activity relationships observed in series of anticancer or antimalarial compounds, guiding the design of new derivatives with enhanced binding affinity and selectivity.[1][12][13]

Scaffold for Antimalarial Drug Development

Acridine derivatives have been a cornerstone of antimalarial drug discovery.[13][14][15] The 6-chloro-2-methoxyacridine core is a particularly privileged scaffold.[2][13] Theoretical studies can help rationalize why certain substitutions on this core lead to improved activity against both chloroquine-sensitive and chloroquine-resistant strains of *Plasmodium falciparum*. [13][14] By calculating properties like LogP, polar surface area, and electronic characteristics, computational models can help optimize the pharmacokinetic and pharmacodynamic profiles of new drug candidates.

Fluorescent Probes

The fluorescence of acridine derivatives is often pH-dependent.[6][7] Computational studies can model the protonated and deprotonated forms of the molecule to understand the structural and electronic changes that lead to shifts in the emission spectrum. For example, protonation of the acridine ring nitrogen can alter the energy levels of the HOMO and LUMO, thereby changing the fluorescence color or intensity. This predictive capability allows for the rational design of fluorescent probes with specific pH sensing ranges for biological imaging.[8]

Conclusion

9-Methoxyacridine is more than just a chemical intermediate; it is a versatile molecular entity with a rich history and a promising future in science and medicine. This guide has demonstrated that a synergistic approach, combining empirical spectroscopic characterization with robust theoretical and computational methods, is essential for a complete understanding of its properties. By leveraging DFT and TD-DFT, researchers can gain profound insights into molecular structure, electronic behavior, and spectroscopic signatures. This knowledge is not merely academic; it directly informs the rational design of novel therapeutics and advanced molecular probes, showcasing the power of computational chemistry to solve complex, real-world challenges.

References

- Vertex AI Search. (n.d.). 9-Amino-6-chloro-2-methoxyacridine (ACMA) | pH Sensitive Fluorescent Probe.
- Cayman Chemical. (n.d.). 9-Amino-6-chloro-2-methoxyacridine (CAS 3548-09-2).
- ResearchGate. (2016). Synthesis and Chemical Characterization of 9-Anilinoacridines.
- Tseng, C. H., et al. (2002). Synthesis and Antiinflammatory Evaluation of 9-Anilinoacridine and 9-Phenoxyacridine Derivatives. *Journal of Medicinal Chemistry*. ACS Publications.
- ResearchGate. (n.d.). Photophysics of 9-Amino-6-chloro-2-methoxyacridine in aqueous solutions and selectively intercalated in duplex DNA | Request PDF.
- PubMed. (n.d.). Studies on 9-amino-6-chloro-2-methoxy acridine fluorescence quenching and enhancement in relation to energy transduction in spheroplasts and intact cells of the cyanobacterium *Plectonema boryanum*.
- MilliporeSigma. (n.d.). **9-methoxyacridine** | 10228-90-7.
- BOC Sciences. (n.d.). CAS 10228-90-7 (**9-methoxyacridine**).
- ResearchGate. (n.d.). Structure-activity relationship study of 9-aminoacridine compounds in scrapie-infected neuroblastoma cells | Request PDF.
- Kelly, J. X., et al. (2011). Acridine and Acridinones: Old and New Structures with Antimalarial Activity. *Current Medicinal Chemistry*. Bentham Science.
- Singh, P., et al. (2013). Synthesis, characterization and antitumor activity of 2-methyl-9-substituted acridines. *Journal of the Indian Chemical Society*.
- Kozurkova, M., et al. (2021). A new look at 9-substituted acridines with various biological activities. *Journal of Applied Toxicology*. PubMed.
- ResearchGate. (2011). ACMA (9-amino-6-chloro-2-methoxy acridine) forms three complexes in the presence of DNA.
- Jones, K., et al. (n.d.). Structure-Activity Relationship Investigations Probing the Cytotoxicity of 9-Aminoacridines Derivatives with PC3 and A549. *Molecules*. PMC.
- de Kock, C., et al. (2021). Acridine-Based Antimalarials—From the Very First Synthetic Antimalarial to Recent Developments. *Molecules*. MDPI.
- ResearchGate. (n.d.). Spectrophotometric Determination and Computational Evaluation of the Rates of Hydrolysis of 9-Amino-Substituted Acridines | Request PDF.
- Gomes, S. E. A., et al. (2024). Disclosure of cinnamic acid/4,9-diaminoacridine conjugates as multi-stage antiplasmodial hits. *Malaria World*.
- Al-Hamdani, A. A. S., et al. (2024). DFT/TDDFT calculations of geometry optimization, electronic structure and spectral properties of clevudine and telbivudine for treatment of chronic hepatitis B. *Scientific Reports*. PMC.
- Wang, L., et al. (2025). Excited-state genistein and its methoxy derivatives with improved antioxidant activity: DFT/TD-DFT calculations, molecular docking, and molecular dynamic

simulation. Journal of Photochemistry and Photobiology B: Biology. PubMed.

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Sources

- 1. A new look at 9-substituted acridines with various biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Structure-Activity Relationship Investigations Probing the Cytotoxicity of 9-Aminoacridines Derivatives with PC3 and A549 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. bocsci.com [bocsci.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. caymanchem.com [caymanchem.com]
- 8. Studies on 9-amino-6-chloro-2-methoxy acridine fluorescence quenching and enhancement in relation to energy transduction in spheroplasts and intact cells of the cyanobacterium Plectonema boryanum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Synthesis, characterization and antitumor activity of 2-methyl-9-substituted acridines - Arabian Journal of Chemistry [arabjchem.org]
- 10. researchgate.net [researchgate.net]
- 11. DFT/TDDFT calculations of geometry optimization, electronic structure and spectral properties of clevudine and telbivudine for treatment of chronic hepatitis B - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Acridine and Acridinones: Old and New Structures with Antimalarial Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- 15. media.malariaworld.org [media.malariaworld.org]

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